

4-Oxohexanal: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-Oxohexanal

Cat. No.: B8731499

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development settings. **4-Oxohexanal** is a chemical with limited publicly available safety data. The information herein is compiled from general principles of chemical safety and data on analogous compounds. A comprehensive, substance-specific risk assessment should be conducted before handling.

Introduction

4-Oxohexanal is a dicarbonyl compound that has been identified as a lipid peroxidation product derived from ω -3 fatty acids.^[1] Its reactivity and potential for biological interaction necessitate a thorough understanding of its safety and handling precautions. Research has indicated that **4-Oxohexanal** is mutagenic in the Ames test, suggesting the potential for DNA damage.^[1] This guide provides a summary of the known safety information, handling procedures, and emergency protocols to ensure the safe use of **4-Oxohexanal** in a laboratory setting.

Hazard Identification and Classification

While a specific Safety Data Sheet (SDS) with comprehensive GHS classification for **4-Oxohexanal** is not readily available, based on the known reactivity of aldehydes and related compounds, it should be handled as a substance with the following potential hazards:

- Skin Irritation: Aldehydes are known to cause skin irritation upon contact.
- Eye Irritation: Contact with eyes is likely to cause serious irritation.
- Respiratory Irritation: Inhalation of vapors may cause respiratory tract irritation.
- Flammability: While specific data is lacking, similar short-chain aldehydes are flammable liquids.

Quantitative Data Summary

Specific quantitative toxicological data for **4-Oxohexanal**, such as LD50 values, are not available in the public domain. The table below provides physical and chemical properties that are relevant to its safe handling.

Property	Value
Molecular Formula	C ₆ H ₁₀ O ₂
Molecular Weight	114.14 g/mol
Boiling Point	439.21 K (calculated)
Melting Point	249.31 K (calculated)
logP (Octanol/Water)	0.945 (calculated)
Vapor Pressure	0.196 mmHg at 25°C (for 4-oxo-2-hexenal)
Density	0.969 g/cm ³ (for 4-oxo-2-hexenal)

Note: Some data points are for the related compound 4-oxo-2-hexenal or are calculated values due to the lack of experimental data for **4-Oxohexanal**.

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **4-Oxohexanal** are not publicly available. However, the following represents a generalized methodology for acute oral toxicity testing based on established guidelines, such as those from the OECD.

General Protocol for Acute Oral Toxicity Assessment (Up-and-Down Procedure)

Objective: To determine the acute oral toxicity (LD50) of a substance.

Test System: Typically, a mammalian species such as rats or mice.

Methodology:

- Animal Selection: Healthy, young adult animals of a single sex (usually females, as they are often slightly more sensitive) are selected.
- Housing and Acclimatization: Animals are housed in appropriate conditions with controlled temperature, humidity, and light cycle, and are acclimatized to the laboratory environment before the study begins.
- Dose Preparation: The test substance is prepared in a suitable vehicle (e.g., water, corn oil) to the desired concentrations.
- Administration: A single dose of the substance is administered to an animal by gavage.
- Observation: The animal is observed for signs of toxicity and mortality for a defined period, typically 14 days. Observations include changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern.
- Dose Adjustment:
 - If the animal survives, the next animal is given a higher dose.
 - If the animal dies, the next animal is given a lower dose.
- Data Analysis: The results are analyzed using a statistical method to calculate the estimated LD50 with confidence intervals.

Personal Protective Equipment (PPE)

Proper personal protective equipment is essential when handling **4-Oxohexanal** to minimize exposure.

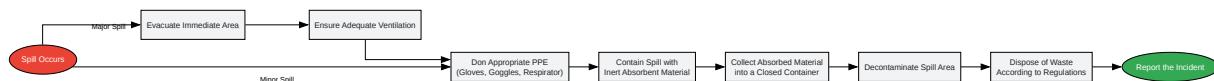
- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Skin Protection:
 - A laboratory coat should be worn at all times.
 - Chemical-resistant gloves (e.g., nitrile, neoprene) should be worn. Gloves must be inspected for integrity before use and changed frequently.
- Respiratory Protection: Handling should be conducted in a well-ventilated area, preferably within a chemical fume hood. If there is a risk of inhalation, a respirator with an appropriate organic vapor cartridge should be used.
- Footwear: Closed-toe shoes must be worn in the laboratory.

Handling and Storage

- Handling:
 - Avoid contact with skin, eyes, and clothing.
 - Avoid inhalation of vapors.
 - Use only in a well-ventilated area or a chemical fume hood.
 - Keep away from sources of ignition.
 - Take precautionary measures against static discharge.
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated place.
 - Store away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

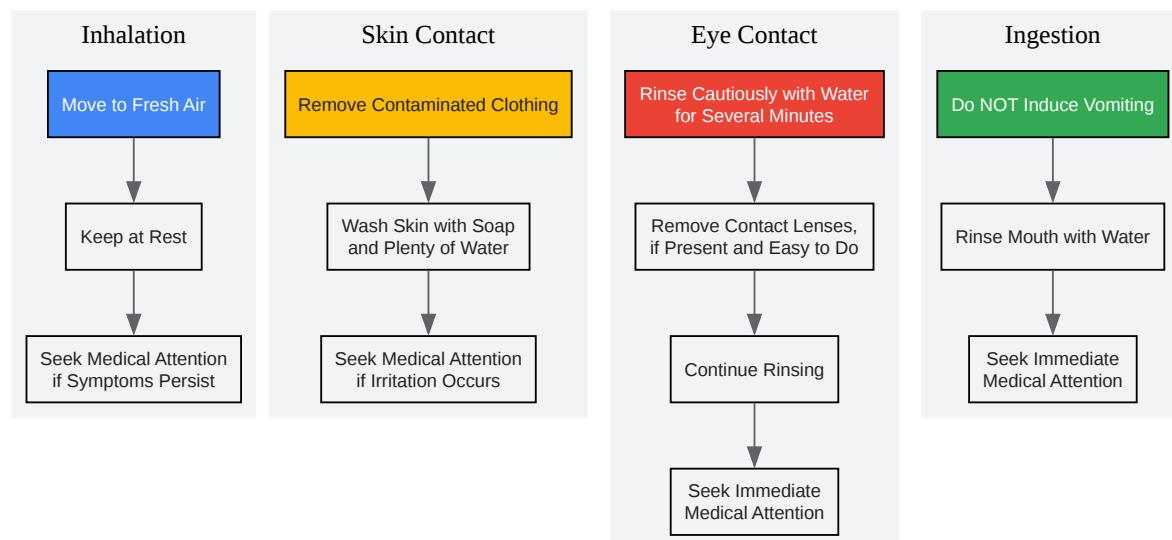
Spill Response



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Caption: Workflow for responding to a **4-Oxohexanal** spill.

First Aid Measures



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Caption: First aid procedures for **4-Oxohexanal** exposure.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention if irritation develops or persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Disposal Considerations

Dispose of **4-Oxohexanal** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow the chemical to enter drains or waterways.

This technical guide is intended to provide a foundation for the safe handling of **4-Oxohexanal**. It is imperative that all users consult with their institution's safety office and adhere to all established safety protocols.

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References

- 1. 4-Oxohexanal | 25346-59-2 | Benchchem [benchchem.com]
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